

Fehlerbehebung bei Problemen mit der Löslichkeit von Z57346765

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z57346765

Cat. No.: B12308717

[Get Quote](#)

Technisches Support-Center: **Z57346765**

Willkommen im technischen Support-Center für **Z57346765**. Diese Ressource soll Forschern, Wissenschaftlern und Fachleuten in der Arzneimittelentwicklung bei der Behebung von Problemen im Zusammenhang mit der Löslichkeit von **Z57346765** helfen. **Z57346765** ist ein niedermolekularer Inhibitor der Phosphoglyceratkinase 1 (PGK1), einem Schlüsselenzym der Glykolyse.^{[1][2]}

Häufig gestellte Fragen (FAQs)

F1: Was ist die empfohlene Lagermethode für **Z57346765**?

A1: **Z57346765** sollte als Feststoffpulver bei -20 °C für eine Langzeitlagerung (bis zu 3 Jahre) und bei 4 °C für eine Kurzzeitlagerung (bis zu 2 Jahre) gelagert werden.^[3] Stammlösungen in Lösungsmitteln sollten bei -80 °C (bis zu 6 Monate) oder -20 °C (bis zu 1 Monat) aufbewahrt werden.^{[3][4]} Es wird empfohlen, die Stammlösungen zu aliquotieren, um wiederholte Gefrier-Auftau-Zyklen zu vermeiden.^{[4][5][6]}

F2: In welchem Lösungsmittel ist **Z57346765** am besten löslich?

A2: **Z57346765** ist in DMSO gut löslich, mit einer Löslichkeit von ≥ 100 mg/mL (~339,73 mM) oder 10 mM.^{[3][7]} Es ist in Wasser und Ethanol unlöslich.^[4]

F3: Mein **Z57346765**-Pulver löst sich nur schwer in DMSO. Was soll ich tun?

A3: Stellen Sie zunächst sicher, dass Sie frisches, wasserfreies DMSO verwenden, da DMSO hygroskopisch ist und absorbierte Feuchtigkeit die Löslichkeit verringern kann.[4][8] Wenn sich das Pulver immer noch nicht löst, können leichtes Erwärmen (z. B. in einem 37 °C-Wasserbad für 5-10 Minuten) oder eine Ultraschallbehandlung den Lösungsprozess unterstützen.[5][8][9]

F4: **Z57346765** ist bei der Zugabe zu meinem wässrigen Puffer/Zellkulturmedium ausgefallen. Wie kann ich das verhindern?

A4: Dies ist ein häufiges Problem, das als "Aussalzen" bekannt ist. Um dies zu verhindern, wird empfohlen, serielle Verdünnungen Ihrer DMSO-Stammlösung zunächst in DMSO vorzunehmen, bevor Sie die endgültige, am stärksten verdünnte Probe zu Ihrem wässrigen Medium geben.[8][10] Die meisten Zelllinien vertragen eine Endkonzentration von DMSO von bis zu 0,1 %.[8] Die schrittweise Verringerung der DMSO-Konzentration kann helfen, die Verbindung in Lösung zu halten.[8]

F5: Was ist der Wirkmechanismus von **Z57346765**?

A5: **Z57346765** ist ein spezifischer Inhibitor der PGK1, der die enzymatische Aktivität von PGK1 in der Glykolyse reduziert.[3][7] Er bindet an die ADP-Bindungstasche von PGK1 und hemmt dessen katalytische Funktion.[1][4] Dies stört den Glukosestoffwechsel, beeinträchtigt die DNA-Replikation und -Reparatur, führt zu einem Zellzyklusstillstand und hemmt die Proliferation von Krebszellen, insbesondere bei Nierenzellkarzinomen.[1][2][4]

Leitfaden zur Fehlerbehebung

Dieser Leitfaden bietet einen systematischen Ansatz zur Lösung von Löslichkeitsproblemen, die während Ihrer Experimente mit **Z57346765** auftreten können.

Problem 1: Das **Z57346765**-Pulver löst sich nicht in DMSO.

- Frage: Ich habe versucht, **Z57346765** in DMSO aufzulösen, aber es bildet sich eine Suspension. Was sind die möglichen Ursachen und Lösungen?
- Antwort:
 - Qualität des DMSO: DMSO ist stark hygroskopisch.[8] Feuchtigkeit kann seine Solvatisierungskraft verringern.

- Lösung: Verwenden Sie immer eine frische, ungeöffnete Flasche mit wasserfreiem, hochreinem DMSO.[8]
- Konzentration: Die angestrebte Konzentration könnte die Löslichkeitsgrenze überschreiten.
 - Lösung: Versuchen Sie, eine verdünntere Stammlösung herzustellen (z. B. 10 mM statt 100 mM).[8]
- Physikalische Unterstützung: Die kinetische Energie ist möglicherweise nicht ausreichend, um die Gitterenergie des Feststoffs zu überwinden.
 - Lösung: Erwärmen Sie die Lösung vorsichtig in einem Wasserbad bei 37 °C für 5-10 Minuten oder behandeln Sie sie im Ultraschallbad.[8][9]

Problem 2: Die Verbindung fällt aus, wenn die DMSO-Stammlösung zu wässrigen Medien hinzugefügt wird.

- Frage: Meine 10 mM DMSO-Stammlösung von **Z57346765** wird bei der Verdünnung in meinem Zellkulturmedium trüb. Wie kann ich die Löslichkeit aufrechterhalten?
- Antwort:
 - Schnelle Änderung der Lösungsmittelpolarität: Eine direkte Verdünnung einer hochkonzentrierten DMSO-Stammlösung in einem wässrigen Puffer führt zu einer schnellen Änderung der Polarität, was zur Ausfällung führt.
 - Lösung: Führen Sie eine serielle Zwischenverdünnung der Stammlösung in reinem DMSO durch, bevor Sie die endgültige Verdünnung in das wässrige Medium vornehmen.[8][10] Dadurch wird der "Aussalzeffekt" minimiert.
 - Endgültige DMSO-Konzentration: Die endgültige DMSO-Konzentration ist möglicherweise zu niedrig, um die Verbindung in Lösung zu halten.
 - Lösung: Stellen Sie sicher, dass die endgültige DMSO-Konzentration ausreicht, um die Löslichkeit aufrechtzuerhalten, während sie für die Zellen nicht toxisch ist (typischerweise $\leq 0,1\%$).[8]

Daten zur Löslichkeit

Die folgende Tabelle fasst die Löslichkeitsdaten für **Z57346765** in verschiedenen Lösungsmitteln und Formulierungen zusammen.

Lösungsmittel/ Formulierung	Löslichkeit	Konzentration (Molar)	Anmerkungen	Quelle(n)
In Vitro				
DMSO	≥ 100 mg/mL	~339,73 mM	Klare Lösung	[3]
DMSO	10 mg/mL	33,97 mM	Klare Lösung	[4]
Wasser	Unlöslich	-	-	[4]
Ethanol	Unlöslich	-	-	[4]
In Vivo Formulierungen				
10% DMSO, 40% PEG300, 5% Tween-80, 45% Kochsalzlösung	≥ 2,5 mg/mL	8,49 mM	Klare Lösung. Lösungsmittel nacheinander zugeben.	[3][5]
10% DMSO, 90% (20% SBE- β-CD in Kochsalzlösung)	≥ 2,5 mg/mL	8,49 mM	Klare Lösung. Lösungsmittel nacheinander zugeben.	[3][5]

Experimentelle Protokolle

Protokoll 1: Herstellung einer 10 mM DMSO-Stammlösung

- Materialien: **Z57346765**-Pulver (MW: 294,35), wasserfreies DMSO von hoher Qualität, sterile Mikrozentrifugenröhrchen, Präzisionswaage.
- Vorgehensweise:

1. Wiegen Sie 2,94 mg **Z57346765**-Pulver ab und geben Sie es in ein steriles Mikrozentrifugenröhrchen.
2. Geben Sie 1 mL wasserfreies DMSO in das Röhrchen.
3. Vortexen Sie die Lösung kräftig für 1-2 Minuten.
4. Falls erforderlich, erwärmen Sie die Lösung in einem 37 °C-Wasserbad oder behandeln Sie sie mit Ultraschall, bis sich das Pulver vollständig aufgelöst hat und eine klare Lösung entsteht.
5. Aliquoten Sie die Stammlösung in kleinere Volumina und lagern Sie sie bei -80 °C.

Protokoll 2: Kinetische Löslichkeitsbestimmung in wässrigem Puffer

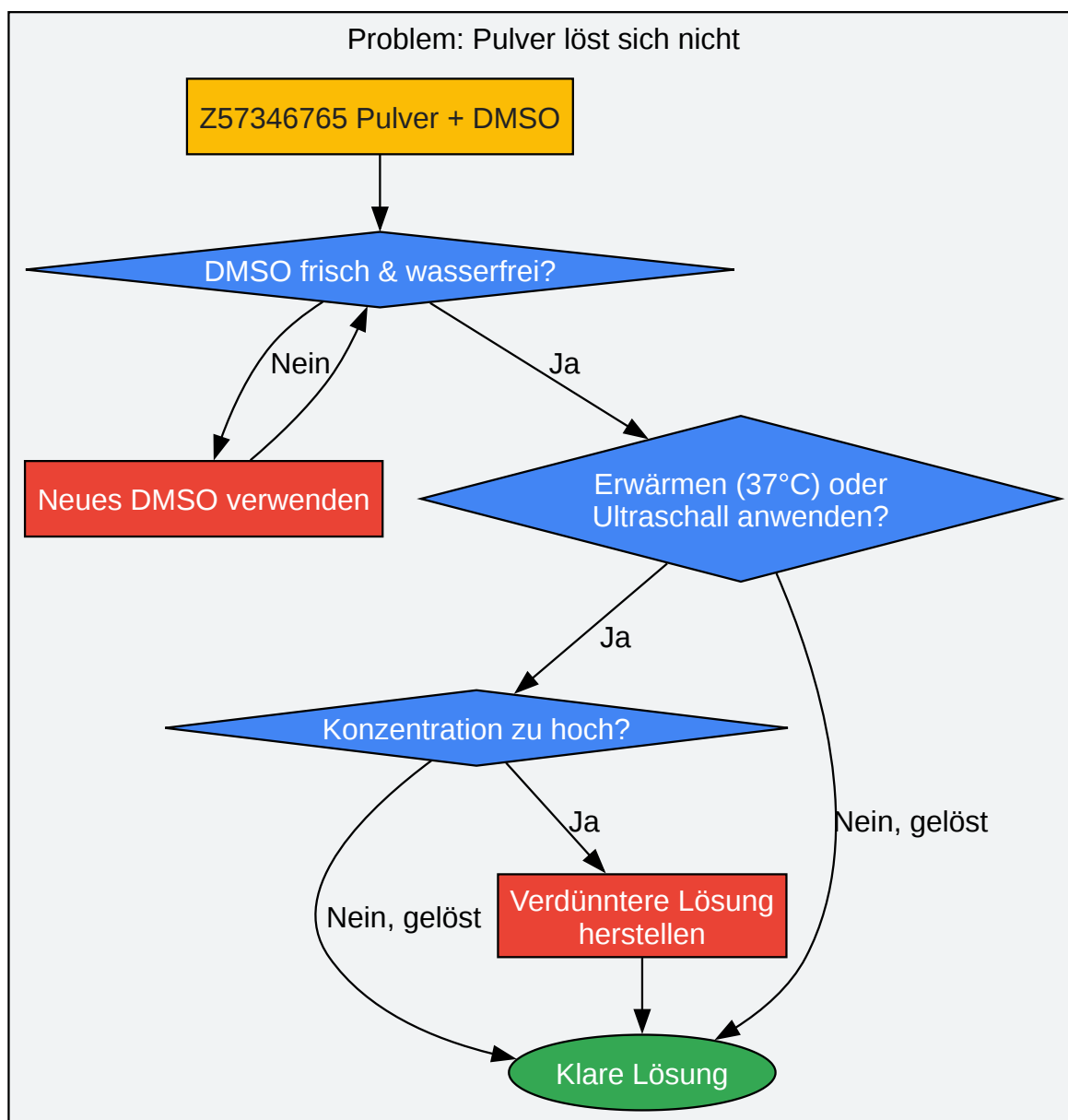
- Materialien: 10 mM **Z57346765** DMSO-Stammlösung, Testpuffer (z. B. PBS, pH 7,4), 96-Well-Platte, Plattenlesegerät.
- Vorgehensweise:
 1. Geben Sie 198 µL des Testpuffers in die Wells einer 96-Well-Platte.
 2. Geben Sie 2 µL der 10 mM DMSO-Stammlösung in jedes Well, um eine Endkonzentration von 100 µM zu erreichen. Mischen Sie vorsichtig.
 3. Inkubieren Sie die Platte bei Raumtemperatur für 2 Stunden.
 4. Messen Sie die Trübung bei 620 nm mit einem Plattenlesegerät. Eine höhere Absorption weist auf eine geringere Löslichkeit und eine stärkere Ausfällung hin.
 5. Quantifizieren Sie zur genauen Bestimmung den gelösten Anteil im Überstand nach Zentrifugation mittels HPLC-UV oder LC-MS.[\[11\]](#)

Protokoll 3: Herstellung einer In-vivo-Formulierung (Co-Lösungsmittel-System)

- Materialien: 25 mg/mL **Z57346765** DMSO-Stammlösung, PEG300, Tween-80, sterile Kochsalzlösung (0,9% NaCl in Wasser).

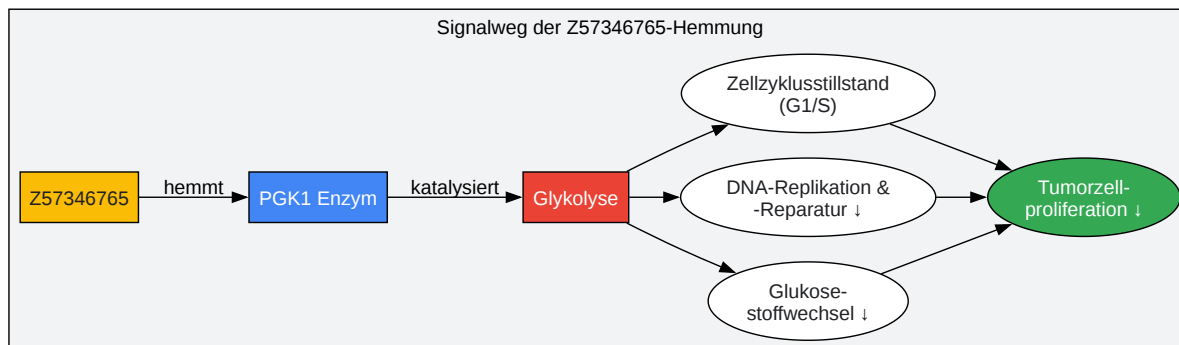
- Vorgehensweise (zur Herstellung von 1 mL):
 1. Nehmen Sie 100 µL der 25 mg/mL DMSO-Stammlösung.
 2. Geben Sie 400 µL PEG300 hinzu und mischen Sie gut, bis eine klare Lösung entsteht.[\[3\]](#)
[\[5\]](#)
 3. Geben Sie 50 µL Tween-80 zu der obigen Mischung und mischen Sie gut, bis die Lösung klar ist.[\[3\]](#)[\[5\]](#)
 4. Fügen Sie 450 µL sterile Kochsalzlösung hinzu, um das Endvolumen auf 1 mL zu bringen, und mischen Sie gut.[\[3\]](#)[\[5\]](#)
 5. Die resultierende Formulierung enthält 10% DMSO, 40% PEG300, 5% Tween-80 und 45% Kochsalzlösung mit einer **Z57346765**-Konzentration von 2,5 mg/mL.[\[5\]](#)

Visualisierungen



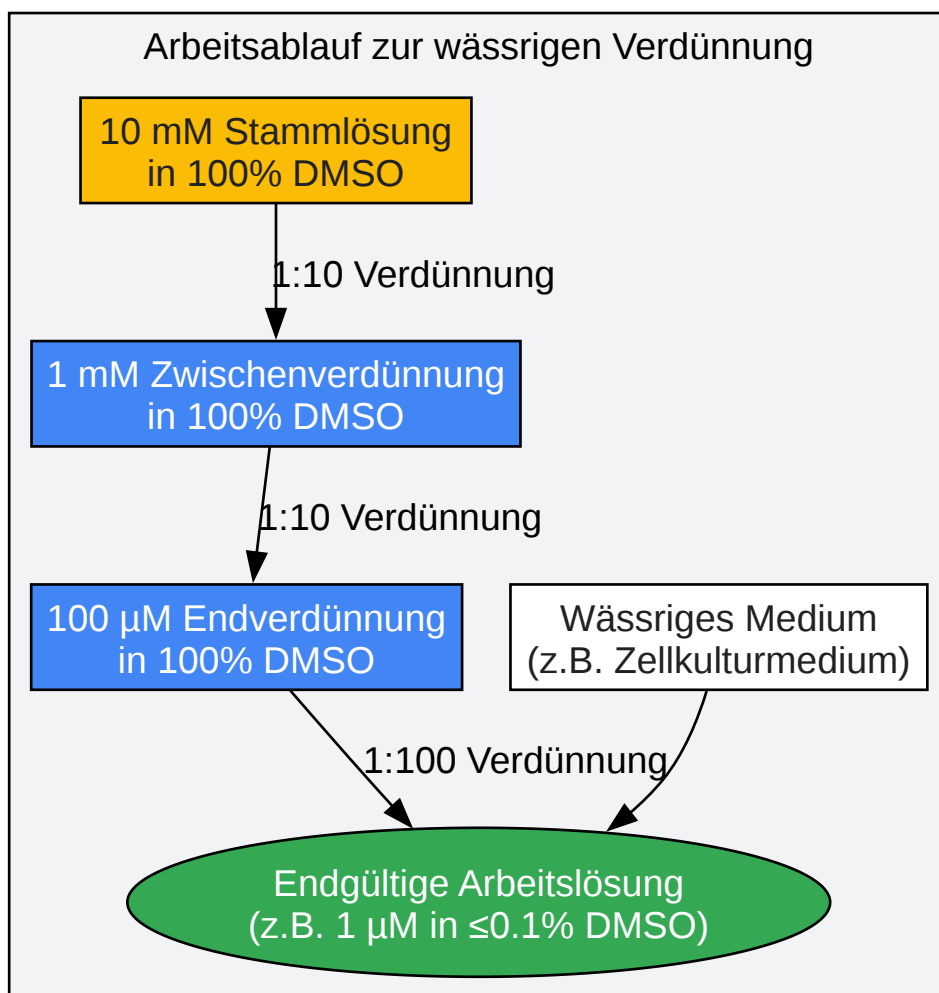
[Click to download full resolution via product page](#)

Arbeitsablauf zur Fehlerbehebung bei der Auflösung von Pulver.



[Click to download full resolution via product page](#)

Vereinfachter Signalweg der PGK1-Hemmung durch **Z57346765**.



[Click to download full resolution via product page](#)

Workflow zur seriellen Verdünnung zur Vermeidung von Ausfällungen.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. medkoo.com [medkoo.com]

- 3. Z57346765 | Others 15 | 1016340-64-9 | Invivochem [invivochem.com]
- 4. selleckchem.com [selleckchem.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Z57346765 | PGK1 inhibitor | Probechem Biochemicals [probechem.com]
- 8. benchchem.com [benchchem.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Fehlerbehebung bei Problemen mit der Löslichkeit von Z57346765]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12308717#fehlerbehebung-bei-problemen-mit-der-l-slichkeit-von-z57346765]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

